

Proper Disposal of Diisopropylaniline: A Comprehensive Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisopropylaniline

Cat. No.: B050358

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The safe and compliant disposal of **diisopropylaniline** is a critical aspect of laboratory safety and environmental responsibility. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **diisopropylaniline** waste, ensuring adherence to safety protocols and regulatory requirements.

I. Immediate Safety and Hazard Information

Diisopropylaniline, particularly the 2,6-isomer, is a chemical that requires careful handling due to its potential health and environmental risks. It is classified as a hazardous substance, and understanding its properties is the first step in safe disposal.

Key Hazards:

- **Health Hazards:** Causes serious eye irritation.[1][2][3] Some sources indicate that it may cause cancer.[4] Ingestion may lead to irritation of the digestive tract, and inhalation can cause respiratory tract irritation.[2]
- **Environmental Hazards:** Harmful to aquatic life with long-lasting effects.[1][3][4][5] It is crucial to prevent its release into the environment.[1][3][5][6]
- **Physical Hazards:** It is a combustible liquid with a high flash point.[4][6]

Personal Protective Equipment (PPE): Before handling **diisopropylaniline** for any purpose, including disposal, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[\[2\]](#)[\[6\]](#)
- Hand Protection: Appropriate chemical-resistant gloves.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA approved respirator is necessary.[\[2\]](#)[\[5\]](#)

II. Quantitative Data Summary

The following table summarizes key quantitative data for 2,6-**Diisopropylaniline**, which is essential for safe handling and storage prior to disposal.

Property	Value	Source(s)
CAS Number	24544-04-5	[4] [5] [6]
Molecular Formula	C ₁₂ H ₁₉ N	[4]
Molecular Weight	177.29 g/mol	
Appearance	Colorless to pale orange/red/green liquid	[1] [2] [3]
Boiling Point	257 °C / 494.6 °F @ 760 mmHg	[4]
Melting Point	-45 °C / -49 °F	[4] [6]
Flash Point	123 °C / 253.4 °F	[2] [4]
Specific Gravity	0.940	[4]
Oral LD50 (Rat)	3204 - 4077 mg/kg	[2] [6]

III. Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the proper disposal of **diisopropylaniline** waste.

1. Waste Identification and Segregation:

- Clearly label all waste containers with "Hazardous Waste" and "**Diisopropylaniline**".
- Do not mix **diisopropylaniline** waste with other waste streams to avoid incompatible chemical reactions.^[6] Keep it in its original container if possible.^[6]

2. Spill Management and Cleanup:

- In the event of a spill, ensure the area is well-ventilated.
- Wear the appropriate PPE as outlined in Section I.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).^[6]
- Carefully collect the absorbed material and place it into a suitable, closed, and properly labeled container for hazardous waste disposal.^{[2][6]}
- Do not allow the spilled material to enter drains or waterways.^{[5][6]}

3. Waste Collection and Storage:

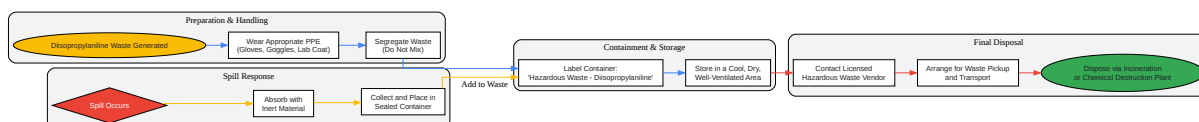
- Collect all **diisopropylaniline** waste, including contaminated materials and empty containers, in a designated and properly labeled hazardous waste container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.^[2]
- Keep the container tightly closed when not in use.^{[2][6]}

4. Final Disposal:

- **Diisopropylaniline** waste must be disposed of as hazardous waste.^{[4][6]}
- Engage a licensed and certified hazardous waste disposal company for the final disposal of the material.^{[6][7]}
- The recommended disposal methods include controlled incineration with flue gas scrubbing or transfer to a licensed chemical destruction plant.^[7]
- Always comply with all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^{[2][4]}

IV. Diisopropylaniline Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **diisopropylaniline**.



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Caption: Workflow for the safe disposal of **diisopropylaniline**.

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